

A Comprehensive Technical Guide to the Safe Handling of Methyl Propionate

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Compound of Interest

Compound Name: Methyl propionate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **methyl propionate**, a common reagent and intermediate in research and development settings. Adherence to these guidelines is critical to ensure a safe laboratory environment and to mitigate the risks associated with the chemical's flammability and potential health hazards.

Hazard Identification and Classification

Methyl propionate is classified as a highly flammable liquid and vapor.^{[1][2][3][4]} It can cause serious eye damage and may be harmful if inhaled or swallowed.^[1] The vapor is heavier than air and can travel to an ignition source, causing a flashback.^{[5][6]} Vapors may also form explosive mixtures with air.^{[6][7]}

Quantitative Safety Data

The following table summarizes the key quantitative safety data for **methyl propionate**, compiled from various safety data sheets.

Property	Value	References
Flash Point	6°C (42.8°F) - 6.1°C (43.0°F) Closed Cup	[1][8]
Auto-ignition Temperature	465°C (869°F) - 468.89°C (876°F)	[1][8]
Lower Explosive Limit (LEL)	2.4% - 2.5%	[7][8]
Upper Explosive Limit (UEL)	13%	[7][8]
Vapor Density (Air = 1)	3.03	[7]
UN Number	1248	[1][3]
Hazard Class	3 (Flammable Liquid)	[1][3]
Packing Group	II	[1][3]

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and personal protective equipment are paramount when handling **methyl propionate** to minimize exposure and prevent accidents.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2][3][9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][5][10]
- All equipment used when handling the product must be grounded and bonded to prevent static discharge.[1][5][7]
- An eyewash station and safety shower should be readily accessible in the immediate work area.[5]

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][11]
- Skin Protection:
 - Wear solvent-resistant gloves.[5][6] The specific glove material should be chosen based on the breakthrough time and permeation rate for **methyl propionate**.
 - Wear a lab coat or other protective clothing to prevent skin contact.[5][10] Flame-retardant and antistatic protective clothing is recommended.[3][4]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[2][5]

Detailed Handling and Storage Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1][5][12]
- Keep containers tightly closed when not in use.[1][3][13]
- Store separately from oxidizing agents, acids, and bases.[2][12][14]

Dispensing and Use:

- Before dispensing, ensure all ignition sources are eliminated from the area.[7]
- Ground and bond the receiving and dispensing containers to prevent static electricity buildup.[1][5]
- Use only non-sparking tools.[1][5][6]
- Perform all transfers and manipulations within a chemical fume hood.[3]
- Avoid inhaling vapors and direct contact with skin and eyes.[2][4][11][14]

Disposal:

- **Methyl propionate** and its container must be disposed of as hazardous waste.[\[1\]](#)
- Do not dispose of it in the sewer system.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Collect waste in a properly labeled, sealed container.
- Consult with your institution's environmental health and safety department for specific disposal procedures.[\[5\]](#)

Emergency Procedures

Spill Response:

- Evacuate all non-essential personnel from the spill area.[\[5\]](#)
- Eliminate all sources of ignition.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Ventilate the area.[\[5\]](#)
- For small spills, absorb the material with an inert absorbent such as sand, earth, or vermiculite.[\[1\]](#)[\[5\]](#)
- For large spills, dike the area to prevent spreading.[\[1\]](#)
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[\[7\]](#)

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[2\]](#) Wash the affected area with soap and plenty of water.[\[2\]](#)[\[5\]](#)

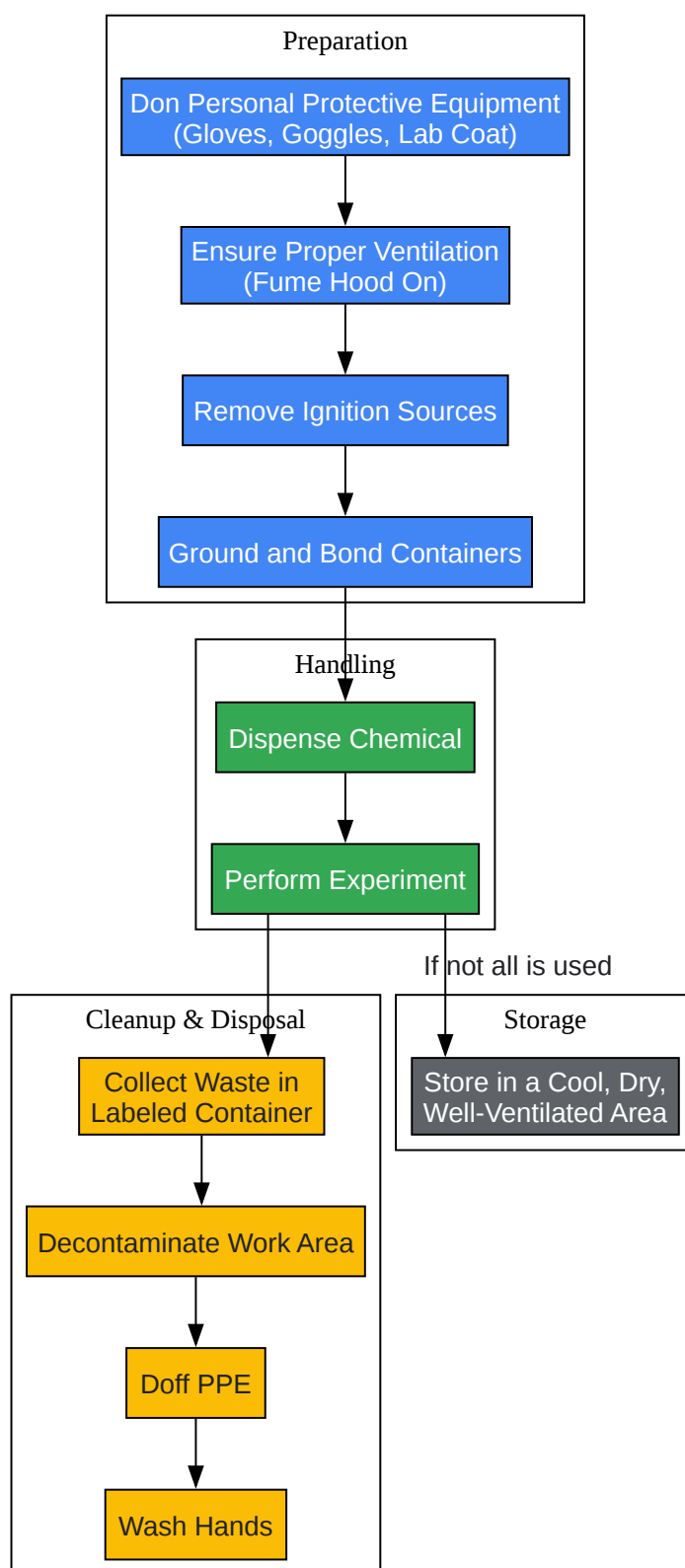
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[4][11] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[6] Seek immediate medical attention.[2]

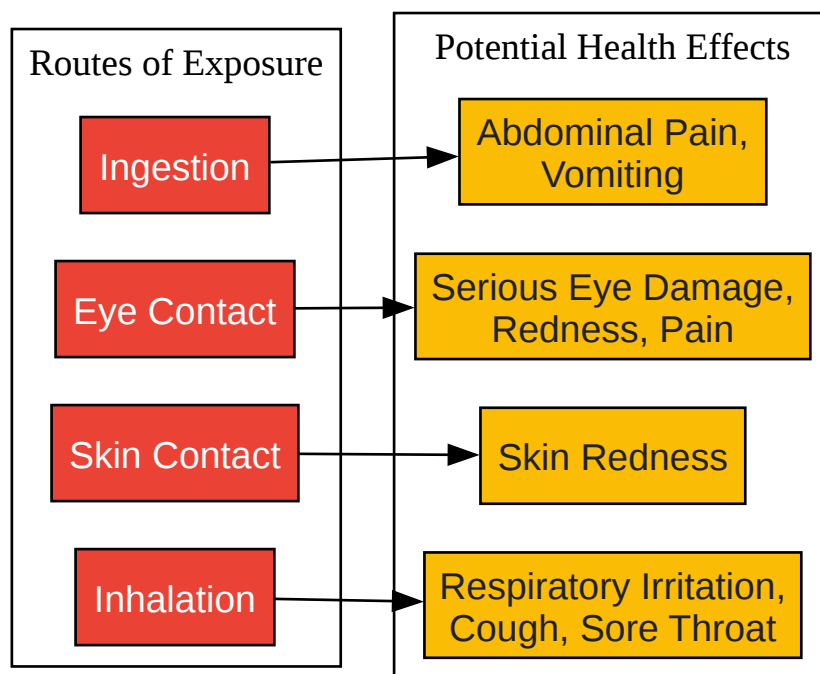
Fire Fighting:

- Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray to extinguish the fire.[4][5][6] Water may be ineffective.[5]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [4]
- Use water spray to keep fire-exposed containers cool and prevent them from exploding.[5]

Visual Safety Guides

The following diagrams illustrate key safety workflows and potential hazards associated with **methyl propionate**.





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